

optimizing Alk-IN-28 assay conditions

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Compound Focus: Alk-IN-28

CAS No.: 1108743-80-1

Cat. No.: S12859145

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ALK-IN-28 Core Specifications

The table below summarizes the available quantitative data for **ALK-IN-28** [1].

Property	Specification
CAS Number	1108743-80-1 [1]
Molecular Formula	C30H32F2N6O2 [1]
Molecular Weight	546.61 g/mol [1]
Biological Activity	Inhibitor of anaplastic lymphoma kinase (ALK) [1]
IC50 (KARPAS-299 cells)	0.013 μ M (13 nM) [1]

Key Considerations for Assay Development

Based on the compound's properties and general principles of ALK biology, here are critical factors to optimize in your assays.

Biological System and Context

- **ALK Dependency:** The oncogenic effect of ALK is often driven by gene rearrangements that create fusion proteins (like EML4-ALK), leading to constitutive activation of the kinase and uncontrolled cell proliferation [2]. Your choice of cell line (e.g., one harboring an ALK fusion) is crucial.
- **Resistance Mutations:** Be aware that resistance to ALK inhibitors often arises from secondary mutations in the ALK kinase domain (e.g., G1202R, L1196M) or through ALK-independent bypass signaling pathways (e.g., activation of EGFR, MET, or KRAS) [2]. These mechanisms can significantly impact the compound's efficacy.

Compound Handling and Storage

- **Solubility and Stock Solutions:** **ALK-IN-28** is soluble in DMSO at **100 mg/mL (182.95 mM)** [1].
- **Storage:** As a solid, it is stable for 3 years at -20°C and 2 years at 4°C. Stock solutions in DMSO should be stored at -80°C for up to 6 months or at -20°C for 1 month. Avoid repeated freeze-thaw cycles [1].
- **In Vivo Dosing:** For animal studies, the search results provide several solvent recipes for preparing working solutions from the DMSO stock [1].

Experimental Design & Workflow

The diagram below outlines a general workflow for conducting and troubleshooting a cell-based assay with **ALK-IN-28**.



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Seeking Further Information

- **Contact the Supplier:** Since **ALK-IN-28** is sold for research use, the most direct source for detailed protocols or purity documentation is the manufacturer, MedChemExpress [1].
- **Consult Foundational Literature:** The primary research article that first identified **ALK-IN-28** (cited with PMID: 27003761) is the definitive source for original assay conditions [1].
- **Explore Related Public Data:** For background context, you can research the ALK signaling pathway and its role in cancer on scientific databases like PathCards [3].

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References

1. ALK-IN-28 | Anaplastic lymphoma kinase (ALK) Inhibitor [medchemexpress.com]
2. Advances in ALK Inhibition in Non-Small Cell Lung Cancer [ncoda.org]
3. PathCards integrated disease information for Signaling by ALK [pathcards.genecards.org]

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